

Tr-PEG4-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Tr-PEG4-OH

Cat. No.: B1683273

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and disposal of **Tr-PEG4-OH** (Trityl-tetraethylene glycol). As a key building block in the synthesis of advanced therapeutics, such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), a thorough understanding of its properties and potential hazards is crucial for ensuring laboratory safety and experimental integrity. This document outlines the available safety data, recommended handling procedures, and relevant analytical methods for quality control.

Physicochemical and Toxicological Profile

While a specific, comprehensive Safety Data Sheet (SDS) for **Tr-PEG4-OH** is not readily available, a safety assessment can be extrapolated from data on its structural components: the trityl group and tetraethylene glycol.

Quantitative Data Summary

The following tables summarize the key physicochemical and available toxicological data for **Tr-PEG4-OH** and its components.

Identifier	Value	Reference
Chemical Name	2-(2-(2-(2-(trityloxy)ethoxy)ethoxy)ethoxy)ethan-1-ol	N/A
Synonyms	Tr-PEG4-OH, Trityl-PEG4-OH	N/A
CAS Number	125274-16-0	[1][2]
Molecular Formula	C ₂₇ H ₃₂ O ₅	[1][2]
Molecular Weight	436.54 g/mol	[1][2]

Table 1: Physicochemical Properties of **Tr-PEG4-OH**

Compound	Parameter	Value	Species	Notes
Tetraethylene Glycol	Oral LD50	>25 g/kg	Rat	Very low acute toxicity.
Tetraethylene Glycol	Inhalation LC50 (4h)	>13.7 mg/L	Rat	No mortalities observed at this concentration.[3]
Tetraethylene Glycol	Skin Irritation	Mild to moderate	Rabbit	
Tetraethylene Glycol	Eye Irritation	Not an irritant	Rabbit	
Trityl Chloride (analogue for trityl group)	Corrosivity	Corrosive solid, acidic, organic, n.o.s.	N/A	May cause severe skin burns and eye damage.
Trityl Chloride (analogue for trityl group)	Inhalation Hazard	May cause respiratory irritation.	N/A	

Table 2: Toxicological Data of **Tr-PEG4-OH** Components

Hazard Identification and Safety Precautions

Based on the data of its components, **Tr-PEG4-OH** should be handled with care. The primary hazards are associated with the trityl group, which can be corrosive. The tetraethylene glycol backbone has a low toxicity profile.

Key Potential Hazards:

- **Skin and Eye Irritation/Corrosion:** The trityl group suggests a potential for skin and eye irritation, and possibly corrosion upon prolonged contact.
- **Respiratory Irritation:** Inhalation of dust or aerosols may cause respiratory tract irritation.
- **Reactivity:** The trityl group can be cleaved under acidic conditions.^[4]

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile).
- **Skin and Body Protection:** A lab coat should be worn. For handling larger quantities, additional protective clothing may be necessary.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.

Experimental Protocols

General Handling and Storage Protocol

Objective: To outline the safe procedures for handling and storing **Tr-PEG4-OH** in a laboratory setting.

Materials:

- **Tr-PEG4-OH** solid
- Spatula

- Weighing paper or boat
- Appropriate solvent (e.g., DMSO, DMF)
- Vortex mixer or sonicator
- Sealed, labeled storage container
- Personal Protective Equipment (PPE) as specified in Section 2

Procedure:

- Preparation: Before handling, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Don all required PPE.
- Weighing:
 - Carefully open the container of **Tr-PEG4-OH**.
 - Using a clean spatula, transfer the desired amount of solid to a weighing paper or boat on a calibrated analytical balance.
 - Avoid generating dust. If dust is observed, ensure adequate ventilation and consider respiratory protection.
 - Close the primary container tightly immediately after use.
- Dissolution:
 - Transfer the weighed solid to an appropriate reaction vessel.
 - Add the desired solvent.
 - If necessary, facilitate dissolution by gentle vortexing or sonication.
- Storage of Solutions:
 - Store solutions in tightly sealed and clearly labeled containers.

- Include the chemical name, concentration, solvent, and date of preparation on the label.
- Consult supplier recommendations for optimal storage conditions, which are typically at -20°C for long-term stability.^[1]
- Storage of Solid:
 - Store solid **Tr-PEG4-OH** in its original, tightly sealed container.
 - Follow the supplier's recommended storage conditions, generally at -20°C in a dry, dark place.^[1]

Waste Disposal Protocol

Objective: To provide a safe and environmentally responsible procedure for the disposal of **Tr-PEG4-OH** waste.

Materials:

- **Tr-PEG4-OH** waste (solid and liquid)
- Designated hazardous waste containers
- Waste labels
- PPE as specified in Section 2

Procedure:

- Segregation:
 - Do not mix **Tr-PEG4-OH** waste with other waste streams unless compatible.
 - Collect solid waste (e.g., contaminated gloves, weighing paper) in a designated, sealed hazardous waste container.
 - Collect liquid waste (e.g., unused solutions, reaction residues) in a separate, sealed, and compatible hazardous waste container.

- Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**Tr-PEG4-OH**," and the approximate quantity.
- Storage of Waste:
 - Store waste containers in a designated, well-ventilated, and secure secondary containment area while awaiting pickup.
- Disposal:
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.
 - Do not dispose of **Tr-PEG4-OH** down the drain or in the regular trash.

Quality Control - Purity Assessment by HPLC

Objective: To determine the purity of a **Tr-PEG4-OH** sample using High-Performance Liquid Chromatography (HPLC).

Materials:

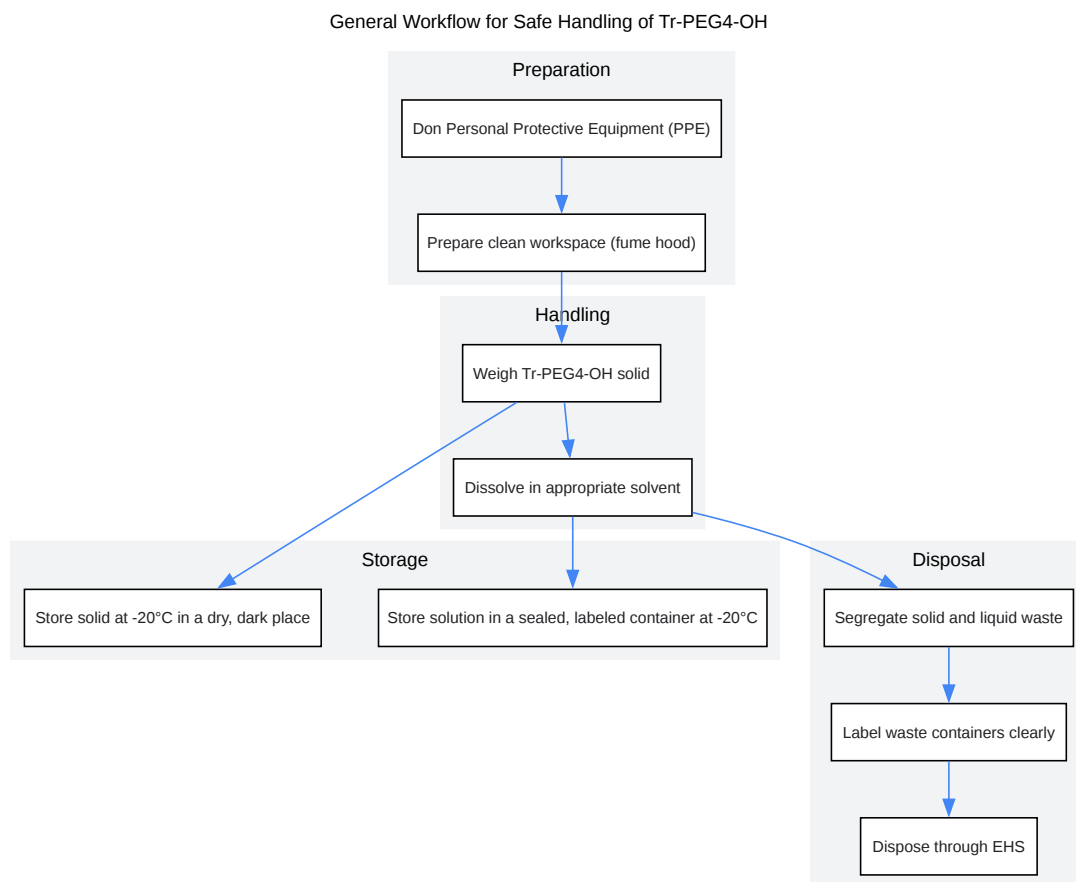
- **Tr-PEG4-OH** sample
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (optional, for mobile phase modification)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column

Procedure:

- Sample Preparation:

- Prepare a stock solution of **Tr-PEG4-OH** in a suitable solvent (e.g., ACN or a mixture of ACN and water) at a concentration of approximately 1 mg/mL.
- Filter the sample through a 0.22 μ m syringe filter before injection.
- HPLC Method:
 - Column: C18 reverse-phase, e.g., 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase A: Water with 0.1% formic acid (optional).
 - Mobile Phase B: Acetonitrile with 0.1% formic acid (optional).
 - Gradient: A typical gradient could be from 30% B to 95% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Detection: UV at 254 nm (for the trityl group).
- Analysis:
 - Run the prepared sample on the HPLC system.
 - Integrate the peaks in the resulting chromatogram.
 - Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

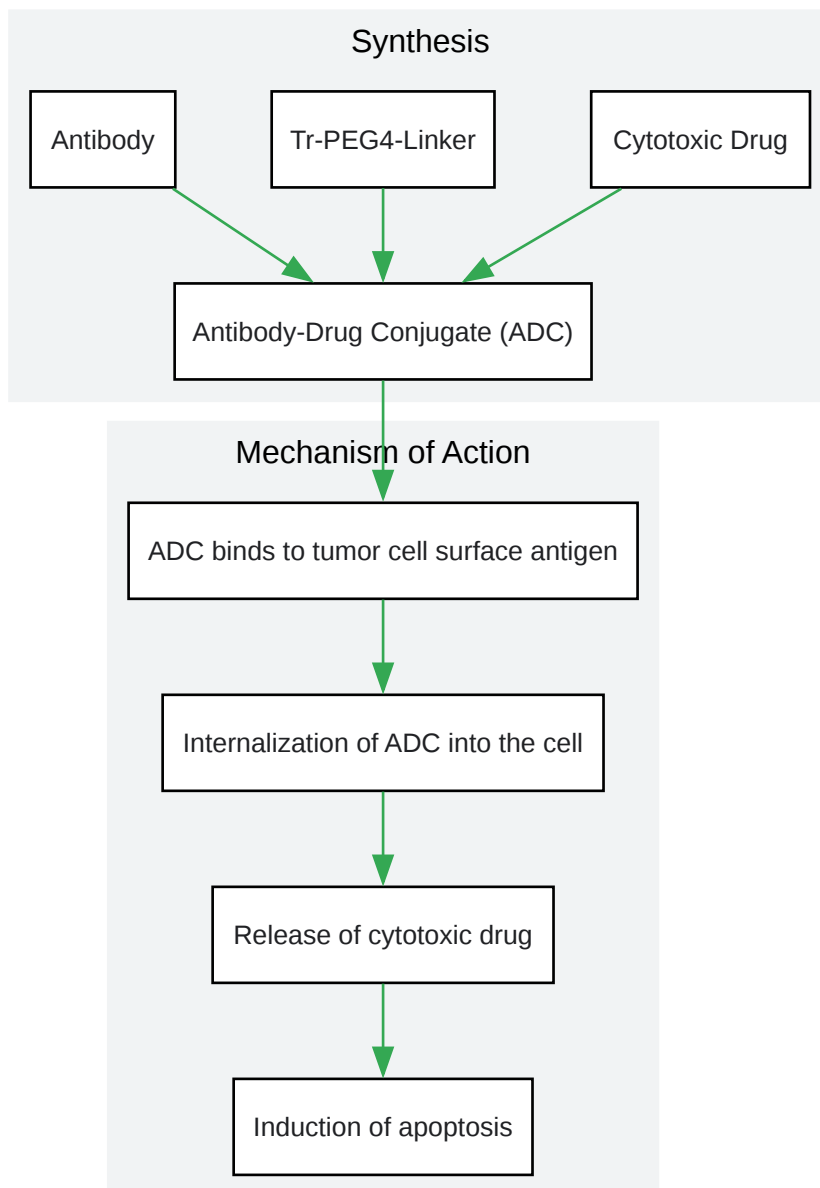
Visualizations



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Caption: Workflow for the safe handling of **Tr-PEG4-OH**.

Illustrative ADC Synthesis and Action Pathway



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Caption: Role of a PEG linker in an ADC's mechanism of action.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal risk assessment and the user's own due

diligence. Always consult the most recent Safety Data Sheet (SDS) provided by the supplier and your institution's safety guidelines before handling any chemical.

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